

Encorafenib plasma protein binding volume of distribution

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Compound Focus: Encorafenib

CAS No.: 1269440-17-6

Cat. No.: S548758

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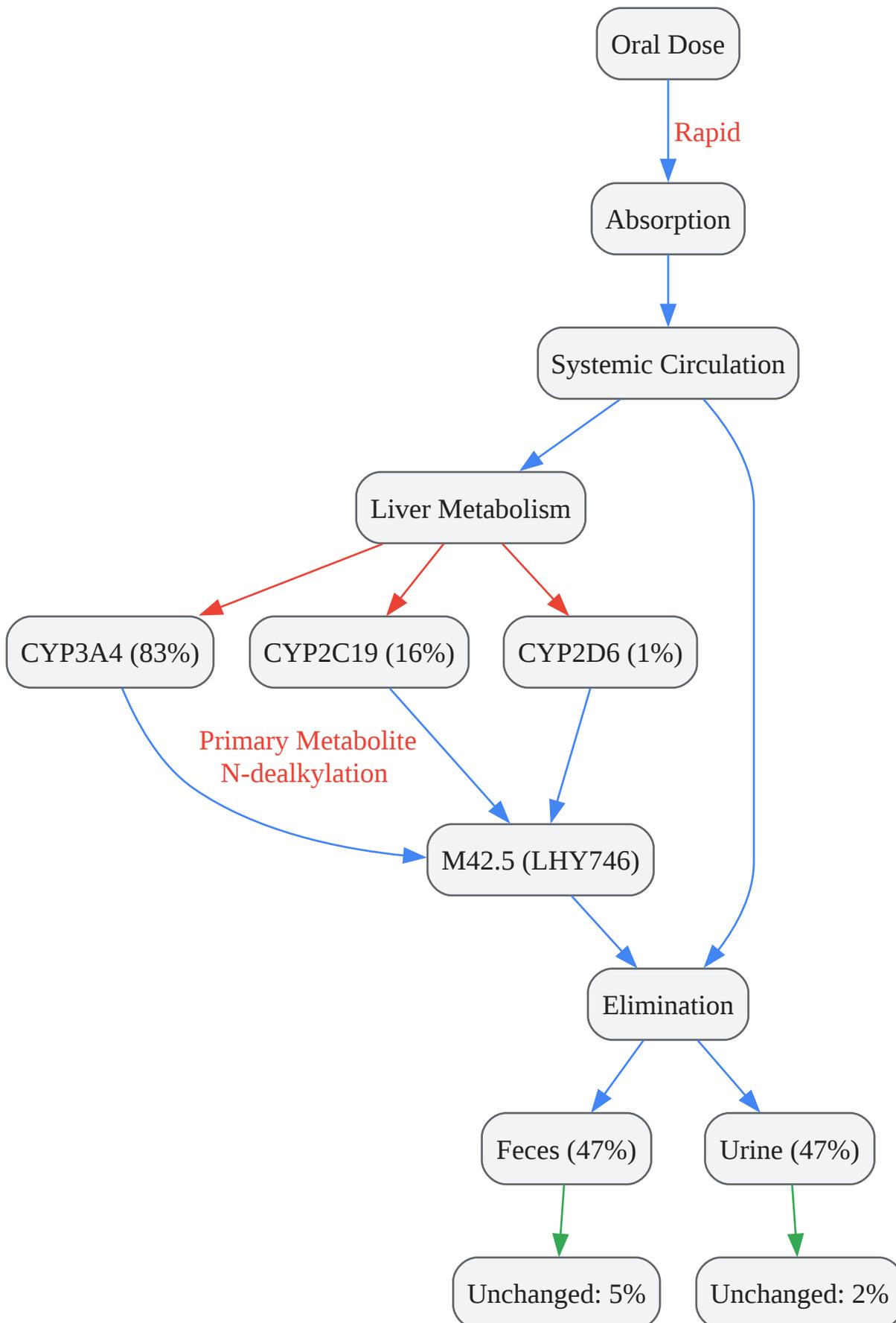
Encorafenib Pharmacokinetic Parameters

The table below summarizes the core pharmacokinetic data available for **encorafenib**.

| Parameter | Value | Additional Context |
|------------------------|--------------------|---|
| Volume of Distribution | 164 L [1] [2] | Percent coefficient of variation (CV%) is 70% [1]. |
| Plasma Protein Binding | 86% [1] [2] | Binds to human plasma proteins [1]. |
| Oral Bioavailability | At least 86% [1] | The fraction of the oral dose absorbed [1]. |
| Blood-to-Plasma Ratio | 0.58 [1] | - |
| Apparent Clearance | 14 L/h (Day 1) [1] | Increases to 32 L/h at steady-state due to autoinduction [1]. |
| Elimination Half-life | 3.5 hours [3] | - |

Metabolism and Elimination Pathways

Encorafenib is extensively metabolized, and understanding this process is crucial in drug development. The following diagram illustrates its primary metabolic pathway and elimination routes.



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The primary metabolic clearance pathway for **encorafenib** is **N-dealkylation** to form the metabolite **M42.5 (LHY746)** [4]. Metabolism is the major clearance mechanism, accounting for approximately 88% of the recovered radioactive dose in a human ADME study [4].

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